

Advanced Building Blocks: Bicyclo[2.1.1]hexan-1-amine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>Bicyclo[2.1.1]hexan-1-amine hydrochloride</i>
CAS No.:	89676-79-9
Cat. No.:	B3038752

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CAS Number: 89676-79-9 Technical Classification: Saturated Bioisostere / Bridged Bicyclic Amine

Executive Summary

Bicyclo[2.1.1]hexan-1-amine hydrochloride is a high-value saturated bioisostere used in modern drug discovery to replace ortho-substituted phenyl rings.^[1] As part of the "Escape from Flatland" paradigm, this scaffold offers a rigid, three-dimensional geometry that mimics the bond vectors of benzene while significantly increasing fraction sp^3 (F_{sp^3}). This substitution often results in improved aqueous solubility, reduced lipophilicity (LogD), and enhanced metabolic stability, making it a critical tool for optimizing lead compounds in oncology and neurology pipelines.

Chemical Identity & Physicochemical Properties^[2] ^[3]^[4]^[5]

The following data characterizes the commercially available hydrochloride salt.

Property	Specification
Chemical Name	Bicyclo[2.1.1]hexan-1-amine hydrochloride
Synonyms	1-Aminobicyclo[2.1.1]hexane HCl; 2,4-Methanopentan-1-amine HCl
Molecular Formula	C ₆ H ₁₁ N[2][3][4] · HCl
Molecular Weight	133.62 g/mol
Exact Mass (Free Base)	97.0891 Da
Appearance	White to off-white crystalline solid
Solubility	High in Water, DMSO, Methanol; Low in DCM, Hexanes
H-Bond Donors	3 (Ammonium form)
H-Bond Acceptors	0
Topological Polar Surface Area	26.02 Å ²
CLogP (Free Base)	~1.2 (Estimated)

Mechanism of Action: The Bioisostere Logic

In medicinal chemistry, CAS 89676-79-9 is not a drug target but a structural effector. Its primary function is to serve as a scaffold that maintains the binding geometry of an aromatic ring while removing the liabilities associated with planarity.

Structural Mimicry

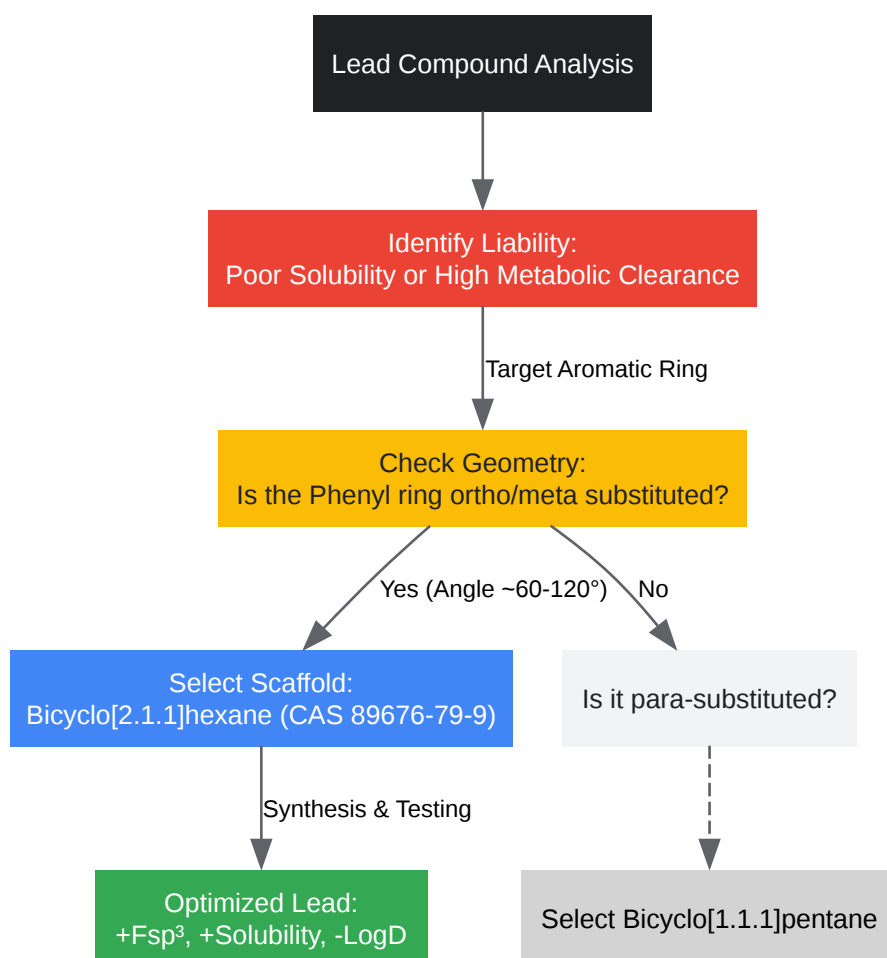
The bicyclo[2.1.1]hexane core is geometrically distinct from the more common bicyclo[1.1.1]pentane (BCP). While BCP mimics para-phenyl substitution, the bicyclo[2.1.1]hexane scaffold mimics ortho- or meta-substitution patterns. The "exit vectors" (the angle between substituents) on the bridgehead carbons align closely with the 60° and 120° angles found in substituted benzenes, allowing the molecule to fit into the same enzymatic pockets.

Pharmacokinetic Advantages

- Solubility: The aliphatic cage disrupts crystal lattice energy more effectively than flat aromatics and does not engage in stacking, enhancing solubility.
- Metabolic Stability: The bridgehead carbons are quaternary-like (no attached protons) or sterically shielded, blocking common metabolic soft spots (e.g., CYP450 oxidation).

Visualization: Bioisostere Decision Logic

The following diagram illustrates the decision process for selecting this scaffold during Lead Optimization.



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Figure 1: Decision tree for implementing bicyclo[2.1.1]hexane as a phenyl bioisostere.

Synthesis & Manufacturing

The synthesis of the bicyclo[2.1.1]hexane core is thermodynamically challenging due to ring strain.^[5] Two primary methodologies are employed in the industry: [2+2] Photocycloaddition (Classic) and Strain-Release Functionalization (Modern).

Method A: Intramolecular [2+2] Photocycloaddition

This is the traditional route to access the parent amine.

- Precursor: 1,5-hexadien-3-one derivatives.^[6]
- Cyclization: Irradiation (UV light) promotes an intramolecular [2+2] cycloaddition to form the bicyclo[2.1.1]hexan-2-one.
- Functionalization: The ketone is converted to the amine via oxime formation and reduction, or Schmidt/Curtius rearrangement of a corresponding acid.

Experimental Protocol: Strain-Release Synthesis (Modern Analog)

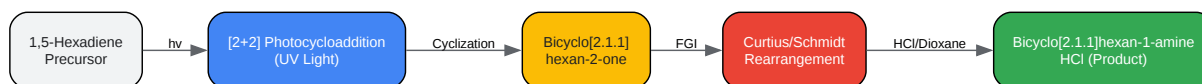
Note: This protocol describes the generation of substituted analogs, which is the most common application in drug discovery.

Objective: Synthesis of a 1-amino-substituted bicyclo[2.1.1]hexane from bicyclo[1.1.0]butane (BCB).

- Reagents:
 - Bicyclo[1.1.0]butyl sulfone (Electrophile)
 - Organolithium or Grignard reagent (Nucleophile)
 - Solvent: Anhydrous THF or Et₂O

- Procedure:
 - Step 1: Cool a solution of the BCB sulfone (1.0 equiv) in THF to -78°C under Argon.
 - Step 2: Dropwise add the organolithium reagent (1.1 equiv). The nucleophile attacks the central bond of the BCB, triggering a strain-release rearrangement.
 - Step 3: Allow the reaction to warm to 0°C over 2 hours. The intermediate cyclizes to form the bicyclo[2.1.1]hexane skeleton.
 - Step 4: Quench with saturated NH_4Cl . Extract with EtOAc.
 - Step 5: Purify via flash column chromatography (Silica, Hexane/EtOAc gradient).
- Validation:
 - ^1H NMR: Look for the disappearance of BCB bridgehead protons and the appearance of the rigid methylene bridge signals (typically δ 1.5–2.5 ppm).

Synthesis Workflow Diagram



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Figure 2: Synthetic pathway from acyclic diene to the target amine salt.

Supply Chain & Sourcing

Due to the specialized nature of this building block, it is primarily sourced from vendors specializing in unique scaffolds and Fsp^3 -rich fragments.

Supplier	Region	Reliability Tier	Notes
Sigma-Aldrich (Merck)	Global	Tier 1	High purity, comprehensive CoA. Listed as "Bicyclo[2.1.1]hexan-1-amine HCl". ^{[7][2][3]}
Enamine	Ukraine/Global	Tier 1	Major supplier of "Make-on-Demand" analogs and building blocks. Excellent for SAR expansion.
BLD Pharm	China/Global	Tier 2	Good stock availability for bulk intermediates.
Combi-Blocks	USA	Tier 2	Often stocks gram-scale quantities for rapid delivery.

Procurement Tip: When ordering, verify the isomeric purity. While the [2.1.1] system is achiral at the bridgehead unless substituted unsymmetrically, ensure it is not confused with the [3.1.0] isomer (CAS 89676-80-2), which is also common.

Safety & Handling

Signal Word:WARNING

- Hazard Statements:
 - H315: Causes skin irritation.^[2]
 - H319: Causes serious eye irritation.^[2]
 - H335: May cause respiratory irritation.^[2]
- Handling Protocol:

- Always handle in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves and safety glasses.
- Storage: Hygroscopic. Store at 2–8°C (refrigerated) under an inert atmosphere (Argon/Nitrogen) to prevent caking and degradation.

References

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- To cite this document: BenchChem. [Advanced Building Blocks: Bicyclo[2.1.1]hexan-1-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3038752/docs#advanced-building-blocks-bicyclo-2-1-1-hexan-1-amine-hydrochloride\]](https://www.benchchem.com/product/b3038752/docs#advanced-building-blocks-bicyclo-2-1-1-hexan-1-amine-hydrochloride)

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